

Dasatinib degradation in solution and proper storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dasatinib

Cat. No.: B000230

[Get Quote](#)

Technisches Support-Center: Dasatinib-Lösungen

Dieses technische Support-Center bietet Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung eine Anleitung zur Handhabung und Lagerung von **Dasatinib**-Lösungen. Hier finden Sie Anleitungen zur Fehlerbehebung und häufig gestellte Fragen, um die Stabilität und Wirksamkeit Ihrer **Dasatinib**-Lösungen in experimentellen Umgebungen sicherzustellen.

Anleitung zur Fehlerbehebung

Hier finden Sie Lösungen für häufige Probleme, die bei der Arbeit mit **Dasatinib**-Lösungen auftreten können.

Problem: Ausfällung nach dem Verdünnen des DMSO-Stammlösung in einem wässrigen Puffer

- Mögliche Ursache: Die Konzentration von **Dasatinib** in der endgültigen wässrigen Lösung überschreitet dessen Löslichkeitsgrenze. **Dasatinib** ist in wässrigen Puffern schwer löslich, und die Löslichkeit nimmt bei einem pH-Wert über 4,0 deutlich ab.^[1]
- Lösung:
 - Erhöhen Sie den Anteil des organischen Lösungsmittels: Wenn es Ihr experimentelles Design zulässt, erhöhen Sie den Anteil von DMSO in der Endlösung. Beachten Sie

jedoch, dass hohe DMSO-Konzentrationen für Zellen toxisch sein können; halten Sie die Endkonzentration in der Regel unter 0,1 %.[2]

- pH-Wert anpassen: Passen Sie den pH-Wert Ihres wässrigen Puffers an, um die Löslichkeit zu verbessern. Die Löslichkeit von **Dasatinib** ist bei niedrigeren pH-Werten höher.
- Serielle Verdünnungen: Führen Sie serielle Verdünnungen in Ihrem wässrigen Puffer durch, um eine plötzliche, hohe Konzentration von **Dasatinib** zu vermeiden, die zu einer Ausfällung führen kann.
- Ultraschallbehandlung: Eine kurze Ultraschallbehandlung der Lösung kann helfen, kleine Mengen an ausgefallenem Material wieder aufzulösen.

Problem: Abnahme der Wirksamkeit der **Dasatinib**-Lösung im Laufe der Zeit

- Mögliche Ursache: Abbau von **Dasatinib** aufgrund von unsachgemäßer Lagerung oder wiederholten Einfrier-Auftau-Zyklen. **Dasatinib** ist empfindlich gegenüber sauren, alkalischen und oxidativen Bedingungen sowie gegenüber Hitze und Licht.[3][4]
- Lösung:
 - Aliquots: Teilen Sie Ihre DMSO-Stammlösung in kleinere Aliquots für den einmaligen Gebrauch auf, um wiederholte Einfrier-Auftau-Zyklen zu vermeiden.[5]
 - Richtige Lagerung: Lagern Sie die DMSO-Stammlösungen bei -20 °C oder kälter und schützen Sie sie vor Licht.[5][3] Wässrige Lösungen sollten nicht länger als einen Tag gelagert werden.[3]
 - Frische Zubereitung: Bereiten Sie Arbeitslösungen unmittelbar vor dem Gebrauch frisch aus der Stammlösung zu.[2]

Problem: Inkonsistente Ergebnisse in zellbasierten Assays

- Mögliche Ursache:
 - Löslichkeitsprobleme: Unvollständig gelöstes oder ausgefälltes **Dasatinib** führt zu einer geringeren effektiven Konzentration.[6]

- Zelllinienintegrität: Kontaminationen (z. B. mit Mykoplasmen) oder eine hohe Passagenzahl Ihrer Zellen können die Reaktion auf das Medikament verändern.[6]
- Experimentelle Variabilität: Unterschiede in Inkubationszeiten, Zelldichten oder Protokollen können zu inkonsistenten Ergebnissen führen.[6]
- Lösung:
 - Sicherstellung der vollständigen Lösung: Stellen Sie sicher, dass **Dasatinib** vor der weiteren Verdünnung vollständig im DMSO gelöst ist.
 - Zellkultur-Qualitätskontrolle: Überprüfen Sie Ihre Zelllinien regelmäßig auf Kontaminationen und verwenden Sie Zellen mit einer niedrigen Passagenzahl.
 - Standardisierung der Protokolle: Standardisieren Sie alle experimentellen Parameter, um die Variabilität zwischen den Versuchen zu minimieren.

Häufig gestellte Fragen (FAQs)

F1: Wie sollte ich **Dasatinib** in fester Form lagern?

Dasatinib in fester (lyophilisierter) Form sollte bei -20 °C an einem trockenen Ort gelagert werden.[5] Unter diesen Bedingungen ist es für mindestens zwei Jahre stabil.[5]

F2: Welches Lösungsmittel wird für die Herstellung von **Dasatinib**-Stammlösungen empfohlen?

Für die Langzeitlagerung ist Dimethylsulfoxid (DMSO) das empfohlene Lösungsmittel, da **Dasatinib** darin gut löslich ist.[5][3] **Dasatinib** ist auch in Dimethylformamid (DMF) löslich.[3] In Ethanol, Methanol und wässrigen Puffern ist es nur schwer löslich.[5][3]

F3: Wie stabil sind **Dasatinib**-Lösungen?

- DMSO-Stammlösungen: Bei Lagerung bei -20 °C und vor Licht geschützt, sind DMSO-Stammlösungen bis zu drei Monate haltbar.[5]
- Wässrige Lösungen: Wässrige Lösungen von **Dasatinib** sind nicht für die Lagerung über einen Tag hinaus zu empfehlen, da sie schnell abgebaut werden.[3]

F4: Unter welchen Bedingungen wird **Dasatinib** abgebaut?

Forced-Degradation-Studien haben gezeigt, dass **Dasatinib** unter den folgenden Bedingungen abgebaut wird:

- Saure Bedingungen: In sauren Lösungen findet ein signifikanter Abbau statt.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Basische Bedingungen: Auch in basischen Lösungen wird **Dasatinib** abgebaut.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Oxidative Bedingungen: **Dasatinib** ist anfällig für Oxidation.[\[3\]](#)[\[7\]](#)
- Thermischer Stress: Erhöhte Temperaturen können den Abbau von **Dasatinib** beschleunigen.[\[3\]](#)
- Photolytischer Stress: **Dasatinib** ist lichtempfindlich und sollte vor Licht geschützt werden.[\[5\]](#)[\[3\]](#)

Quantitative Daten zur Stabilität

Die folgende Tabelle fasst die quantitativen Daten aus einer Forced-Degradation-Studie zusammen, die den Abbau von **Dasatinib** unter verschiedenen hydrolytischen Bedingungen zeigt.

Stressbedingung	Temperatur	Zeit	% Abbau
Neutral (Wasser)	60°C	30 min	2,6 %
Sauer (0,1 N HCl)	60°C	30 min	7,9 %
Basisch (2 N NaOH)	60°C	30 min	6,5 %

Daten aus einer Studie von Reddy et al.[\[4\]](#)

Experimentelle Protokolle

Protokoll zur Stabilitätsprüfung von **Dasatinib** mittels RP-HPLC

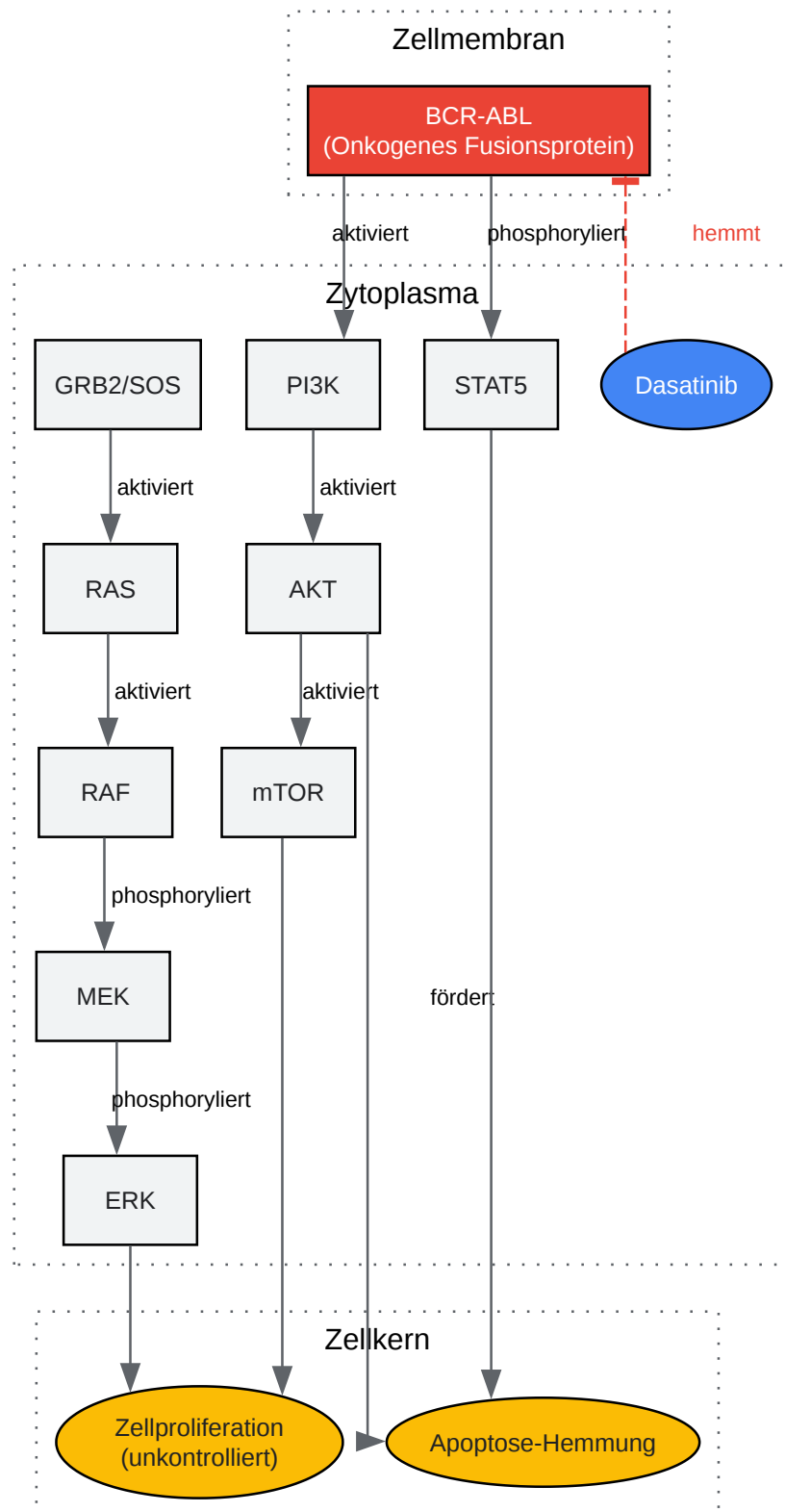
Dieses Protokoll beschreibt eine allgemeine Methode zur Bewertung der Stabilität von **Dasatinib** in Lösung mittels Hochleistungsflüssigkeitschromatographie mit Umkehrphase (RP-

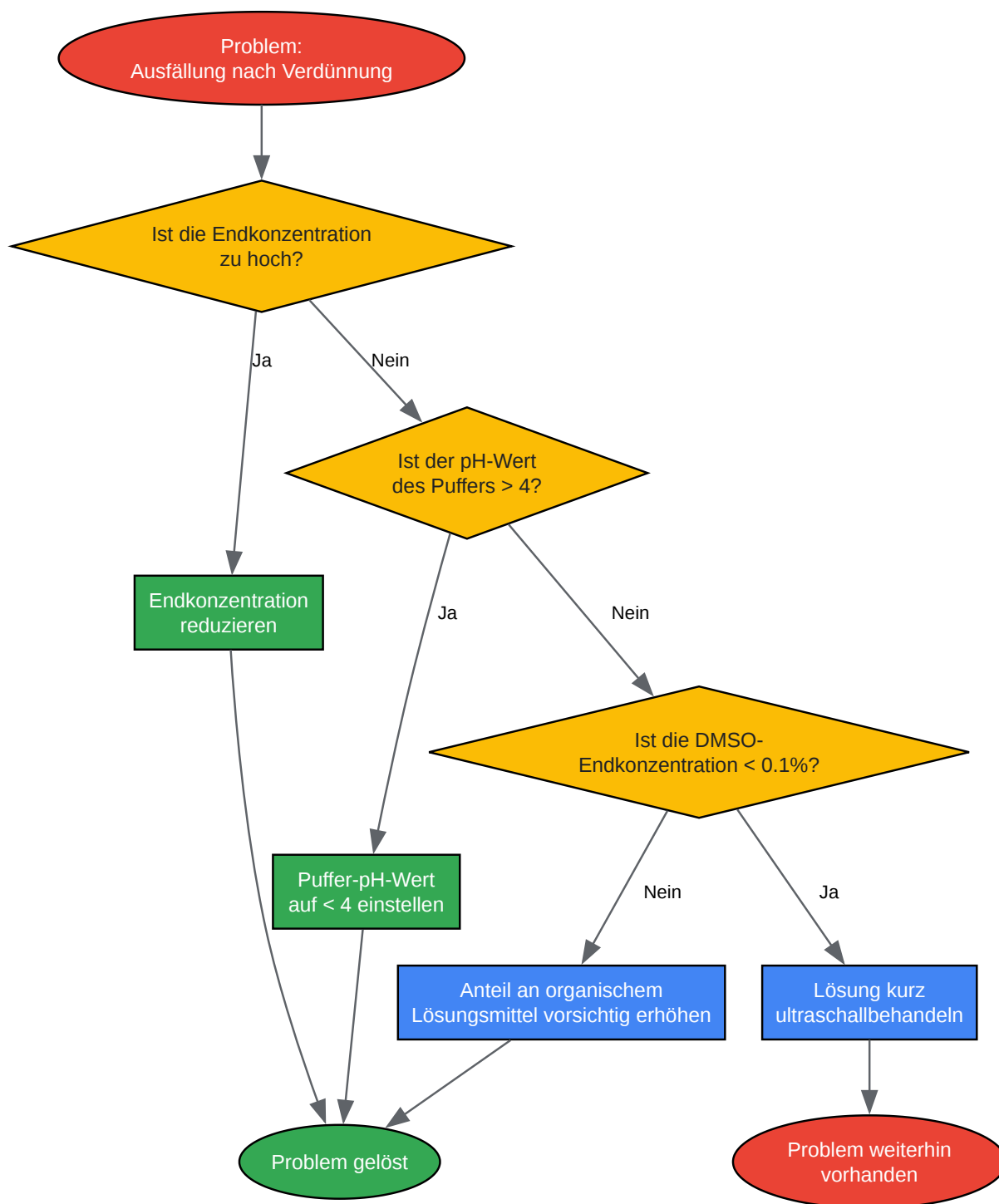
HPLC).

- Herstellung der Probenlösung:
 - Bereiten Sie eine Stammlösung von **Dasatinib** in DMSO in einer bekannten Konzentration vor (z. B. 10 mM).
 - Verdünnen Sie die Stammlösung mit dem gewünschten Puffer (z. B. Wasser, 0,1 N HCl, 0,1 N NaOH) auf eine Endkonzentration, die für die HPLC-Analyse geeignet ist (z. B. 100 µg/ml).
- Stressbedingungen:
 - Setzen Sie die Probenlösungen den gewünschten Stressbedingungen aus (z. B. erhöhte Temperatur, Lichtexposition gemäß ICH-Richtlinien[8][9]).
 - Nehmen Sie zu vordefinierten Zeitpunkten (z. B. 0, 2, 4, 8, 24 Stunden) Aliquots der Proben.
- HPLC-Analyse:
 - Säule: C18-Säule (z. B. 100 mm × 4,6 mm, 5,0 µm Partikelgröße).[4]
 - Mobile Phase: Eine Mischung aus einem Puffer (z. B. 10 mM Monobasisches Phosphatpuffer) und einem organischen Lösungsmittel (z. B. Acetonitril) in einem geeigneten Verhältnis (z. B. 67:33 v/v).[4]
 - Flussrate: 1,0 ml/min.[4]
 - Detektion: UV-Detektion bei einer Wellenlänge von ca. 300-325 nm.[4][10]
 - Injektionsvolumen: 10-20 µl.
- Datenanalyse:
 - Messen Sie die Peakfläche des **Dasatinib**-Peaks zu jedem Zeitpunkt.
 - Berechnen Sie den prozentualen Abbau im Vergleich zum Zeitpunkt Null.

- Beobachten Sie das Erscheinungsbild neuer Peaks, die auf Abbauprodukte hinweisen.

Visualisierungen





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dasatinib anhydrate containing oral formulation improves variability and bioavailability in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 2. cdn.stemcell.com [cdn.stemcell.com]
- 3. benchchem.com [benchchem.com]
- 4. chesci.com [chesci.com]
- 5. Dasatinib | Cell Signaling Technology [cellsignal.com]
- 6. benchchem.com [benchchem.com]
- 7. RP-LC Method Development and Validation for Dasatinib Forced Degradation Study: Isolation and Structural Characterization by NMR and HRMS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. database.ich.org [database.ich.org]
- 9. ema.europa.eu [ema.europa.eu]
- 10. rjptonline.org [rjptonline.org]
- To cite this document: BenchChem. [Dasatinib degradation in solution and proper storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000230#dasatinib-degradation-in-solution-and-proper-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com